

3-Acetylbiphenyl (CAS 3112-01-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Acetylbiphenyl

Cat. No.: B1295732

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Abstract

3-Acetylbiphenyl, with the CAS registry number 3112-01-4, is an aromatic ketone that holds significance as a versatile intermediate in organic synthesis. Its biphenyl framework is a privileged scaffold in medicinal chemistry, suggesting its potential utility in the development of novel therapeutic agents. This technical guide provides an in-depth overview of the core chemical and physical properties, synthesis methodologies, and spectroscopic characterization of **3-acetylbiphenyl**. Additionally, it explores the potential biological activities of acetylated biphenyl compounds, offering insights for researchers and professionals in drug discovery and development.

Chemical and Physical Properties

3-Acetylbiphenyl, also known as 1-([1,1'-biphenyl]-3-yl)ethan-1-one or 3-phenylacetophenone, is a solid at room temperature.^{[1][2][3]} The fundamental physicochemical properties of **3-acetylbiphenyl** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	3112-01-4	
Molecular Formula	C ₁₄ H ₁₂ O	
Molecular Weight	196.24 g/mol	
Appearance	White to light yellow solid/crystal	[3][4]
Melting Point	36 °C	[2]
Boiling Point	137-138 °C at 1 Torr	[2]
InChI Key	HUHQPWCDGRZWMH-UHFFFAOYSA-N	
SMILES	CC(=O)c1cccc(c1)-c2ccccc2	

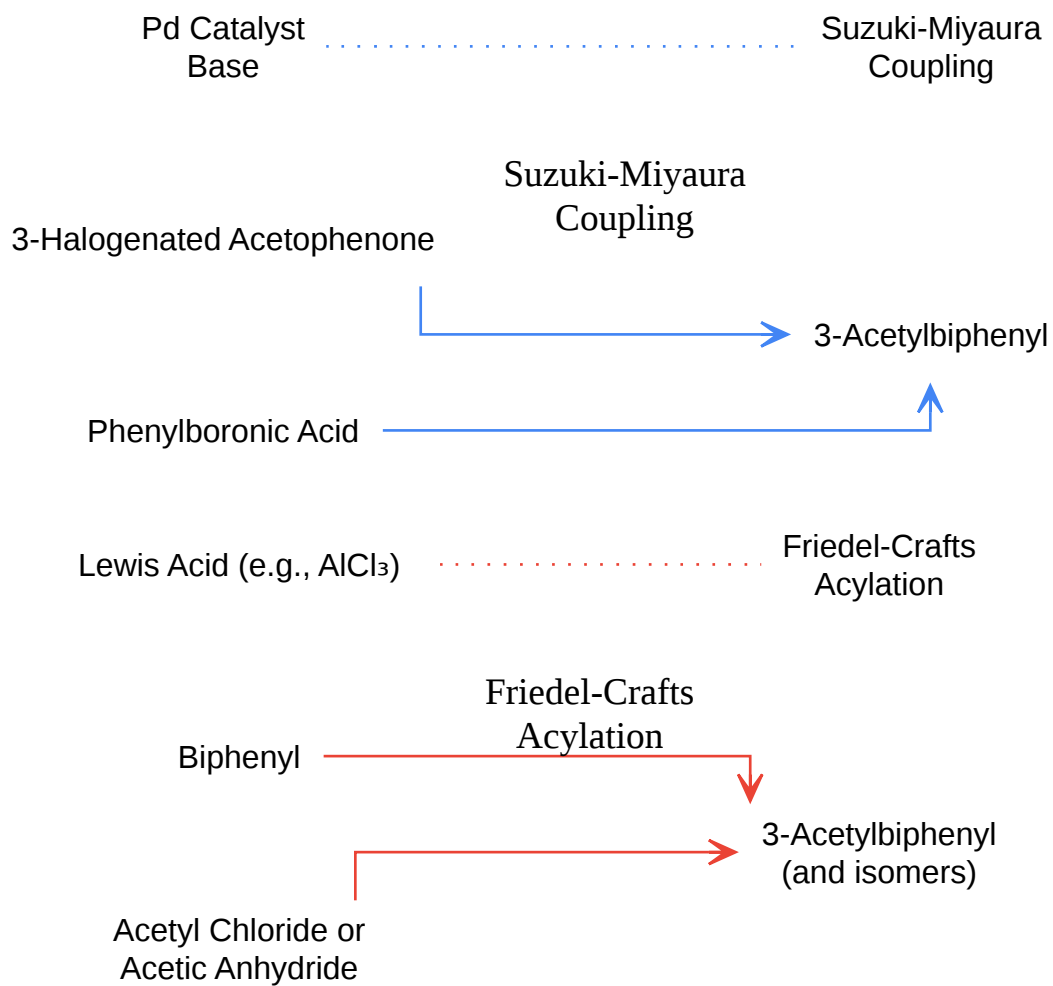
Synthesis of 3-Acetylbiphenyl

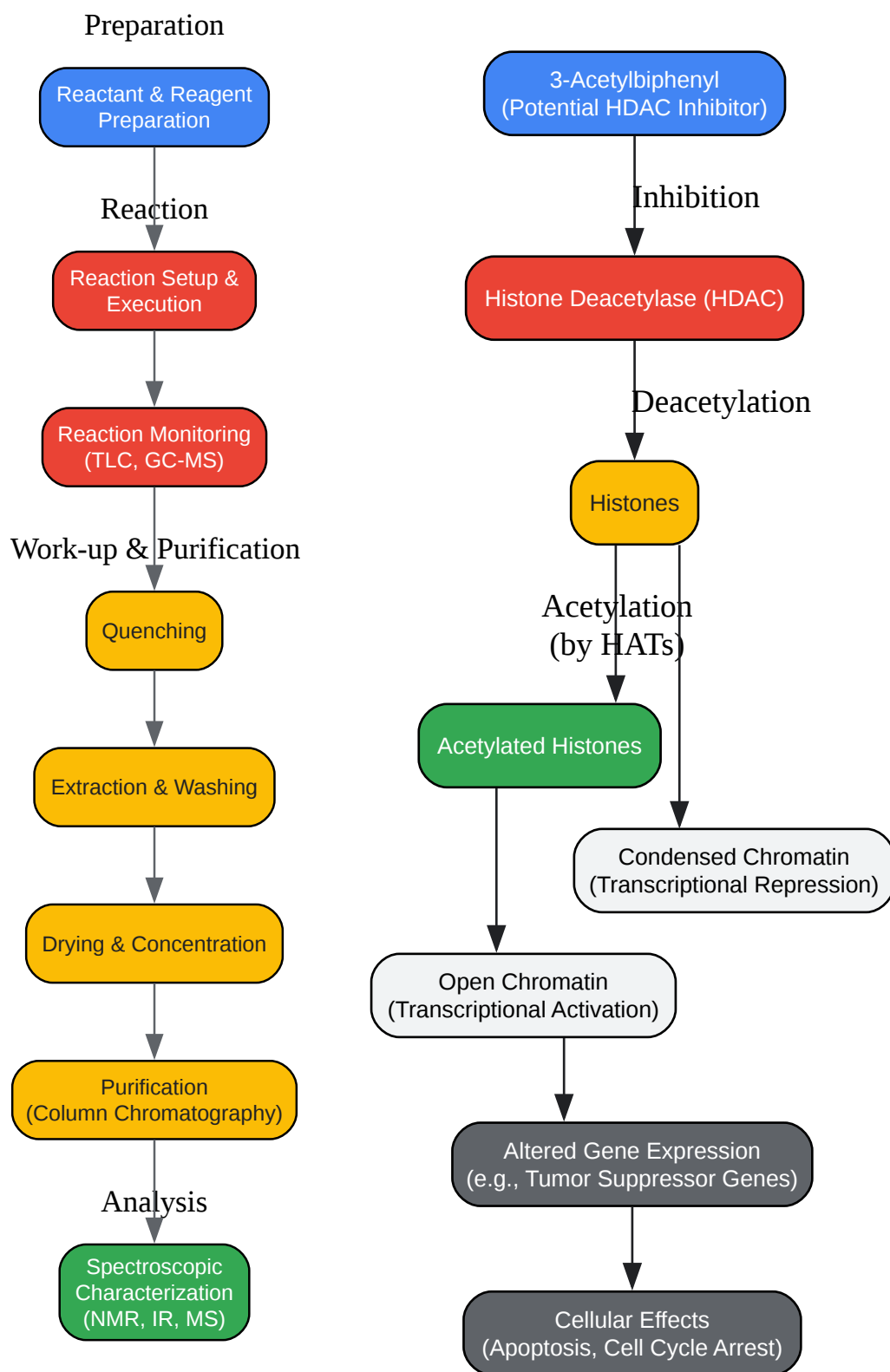
The synthesis of **3-acetylbiphenyl** can be primarily achieved through two well-established synthetic routes in organic chemistry: the Suzuki-Miyaura cross-coupling reaction and the Friedel-Crafts acylation.

Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura coupling is a powerful palladium-catalyzed carbon-carbon bond-forming reaction.[5] For the synthesis of **3-acetylbiphenyl**, this involves the reaction of a phenylboronic acid with a halogenated acetophenone derivative.

Reaction Scheme:





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- To cite this document: BenchChem. [3-Acetylbiphenyl (CAS 3112-01-4): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295732#3-acetylbiphenyl-cas-number-3112-01-4-information>]

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